

Navigating the Safety Landscape of 4-Butoxy-3-methoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Butoxy-3-methoxybenzaldehyde

Cat. No.: B1271677

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **4-Butoxy-3-methoxybenzaldehyde** (CAS No. 51301-87-2). Due to the limited availability of a detailed Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from publicly available databases and extrapolates from data on structurally analogous compounds. All information presented herein should be utilized as a foundational guideline, supplemented by professional judgment and, where possible, in-house safety assessments.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4-Butoxy-3-methoxybenzaldehyde** is classified as follows:

- Skin Sensitization, Category 1: May cause an allergic skin reaction.
- Serious Eye Irritation, Category 2: Causes serious eye irritation.

General assessments of similar aromatic aldehydes suggest potential for respiratory tract irritation.

Physicochemical and Toxicological Data

The following tables summarize the available quantitative data for **4-Butoxy-3-methoxybenzaldehyde** and a structurally related compound, 4-Butoxybenzaldehyde. The lack of specific toxicological data for the target compound necessitates a cautious approach, treating it with the same or greater care as its analogues.

Table 1: Physicochemical Properties of **4-Butoxy-3-methoxybenzaldehyde**

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₃	PubChem
Molecular Weight	208.25 g/mol	PubChem
Appearance	Not Available	-
Boiling Point	Not Available	-
Flash Point	Not Available	-
Solubility	Not Available	-

Table 2: Toxicological Data Comparison

Parameter	4-Butoxy-3-methoxybenzaldehyde	4-Butoxybenzaldehyde (Analogue)	Source
Acute Oral Toxicity (LD50)	Not Available	Not Available	-
Acute Dermal Toxicity (LD50)	Not Available	Not Available	-
Acute Inhalation Toxicity (LC50)	Not Available	Not Available	-
Carcinogenicity	No data available to indicate carcinogenicity.	Not classified as a carcinogen.	General Chemical Databases

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Butoxy-3-methoxybenzaldehyde** are not publicly available. The GHS classifications provided by PubChem are based on notifications to the ECHA C&L Inventory. The methodologies for skin sensitization and eye irritation studies would typically follow OECD (Organisation for Economic Co-operation and Development) guidelines, such as:

- OECD Guideline 429: Skin Sensitisation: Local Lymph Node Assay (LLNA)
- OECD Guideline 405: Acute Eye Irritation/Corrosion

Professionals intending to conduct further toxicological studies should refer to these standardized protocols.

Safe Handling and Storage

Adherence to proper laboratory procedures is paramount when handling **4-Butoxy-3-methoxybenzaldehyde**.

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. Ensure full skin coverage.
- Respiratory Protection: In case of insufficient ventilation or potential for aerosolization, use a NIOSH-approved respirator with an organic vapor cartridge.

4.2. Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Eyewash stations and safety showers must be readily accessible.

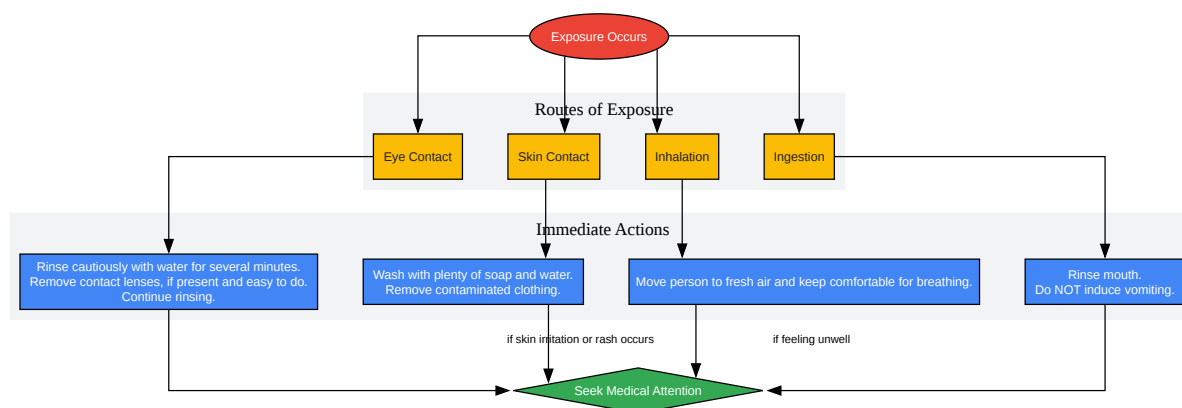
4.3. Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents and sources of ignition.

Emergency Procedures

5.1. First Aid Measures

A logical workflow for first aid is presented below.

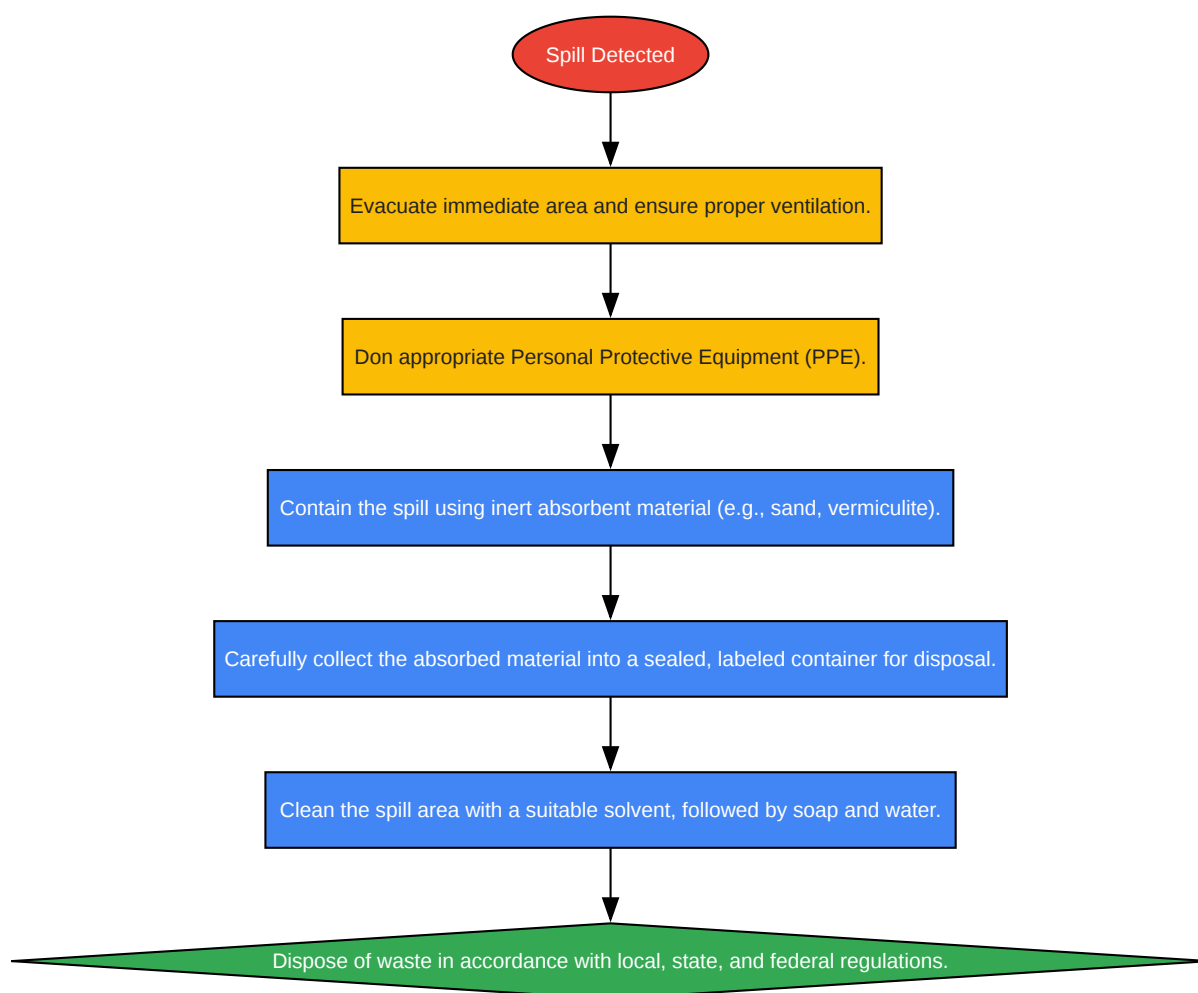


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First Aid Procedures for Exposure

5.2. Spill Response

A systematic approach to managing a spill is crucial to prevent exposure and environmental contamination.



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Workflow for Handling a Spill

Disposal Considerations

Dispose of **4-Butoxy-3-methoxybenzaldehyde** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not allow the chemical to enter

drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is based on the best currently available data. It is not a substitute for a formal Safety Data Sheet. All personnel handling this chemical should be adequately trained in laboratory safety and chemical handling procedures. The user assumes all responsibility for the safe handling and use of this product.

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